Toxicological Profile of (-)-Isopulegone: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(-)-Isopulegone*
CAS No.:	*17882-43-8*
Cat. No.:	*B3379921*

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This technical guide provides a comprehensive overview of the toxicological profile of **(-)-Isopulegone**, a monoterpene found in various essential oils. The information is intended for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and mechanistic pathways.

Acute Toxicity

(-)-Isopulegone generally exhibits lower acute toxicity compared to its isomer, (+)-pulegone. The primary effects observed following acute exposure are hepatotoxicity, including hepatic centrilobular necrosis, and to a lesser extent, bronchiolar necrosis.[1] Depletion of glutathione has been shown to increase the toxicity of related compounds, suggesting a role for oxidative stress in the mechanism of toxicity.[1]

Oral Acute Toxicity Data

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Species	Strain	Vehicle	Route of Administration	Endpoint	Value	Reference
Rat	Not specified	Not specified	Oral	Mortality	3/13 deaths at 500 mg/kg bw	(WHO, 2001)[2]
Rat	Not specified	Not specified	Oral	Mortality	3/5 deaths at 600 mg/kg bw	(WHO, 2001)[2]
Mouse	Not specified	Not specified	Intraperitoneal	Mortality	Less toxic than R(+)-pulegone	(Gordon et al., 1982)[1]

Sub-chronic Toxicity

Limited specific data from sub-chronic toxicity studies on **(-)-Isopulegone** are available in the public domain. However, studies on structurally related compounds provide some insight. For instance, a 14-day study in Wistar rats fed diets containing isopulegol, the alcohol analog of isopulegone, showed increased relative liver weight and elevated cholesterol and triglyceride concentrations at a dose of 250 mg/kg bw/day.[1]

Genotoxicity

Information on the genotoxicity of **(-)-Isopulegone** is not extensively available. However, due to its metabolic isomerization to pulegone, which has been the subject of genotoxicity testing, there has been a call for evaluating the mutagenic potential of isopulegone. The European Food Safety Authority (EFSA) Panel requested that isopulegone be tested in a bacterial reverse mutation assay (Ames test) and an in vitro micronucleus assay.[3]

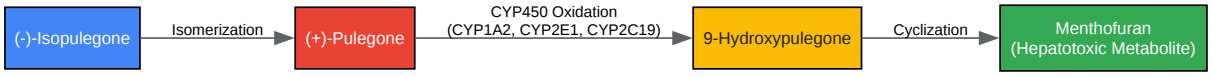
Metabolism and Mechanism of Toxicity

The toxicity of **(-)-Isopulegone** is closely linked to its metabolism. It can undergo reversible isomerization to pulegone.[1][2] Pulegone is then metabolized by cytochrome P450 enzymes (primarily CYP1A2, CYP2E1, and CYP2C19) to 9-hydroxypulegone, which cyclizes to form

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menthofuran.[4][5] Menthofuran is considered the primary toxic metabolite responsible for the observed hepatotoxicity.[1][4]

Metabolic Activation Pathway of (-)-Isopulegone



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Caption: Metabolic pathway of **(-)-Isopulegone** to the toxic metabolite Menthofuran.

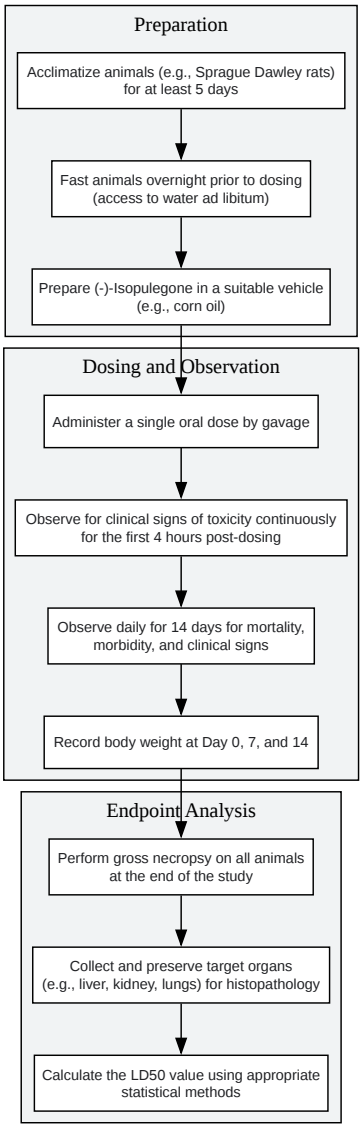
Experimental Protocols

Detailed experimental protocols are crucial for the interpretation and replication of toxicological studies. Below are generalized protocols for key assays relevant to the toxicological assessment of **(-)-Isopulegone**.

Acute Oral Toxicity Study (Up-and-Down Procedure - OECD 425)

This protocol provides a general framework for an acute oral toxicity study.

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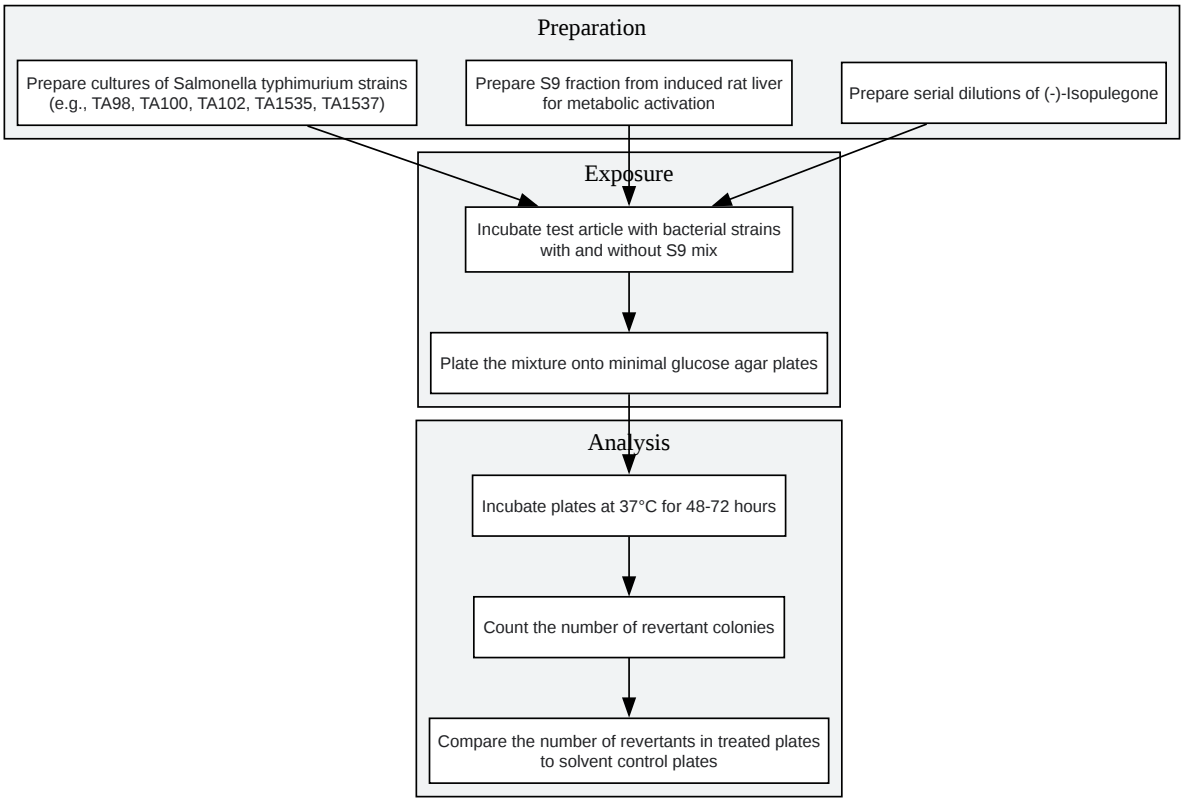


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Caption: General workflow for an acute oral toxicity study.

Bacterial Reverse Mutation Test (Ames Test - OECD 471)

This test evaluates the potential of a substance to induce gene mutations in bacteria.[6][7]



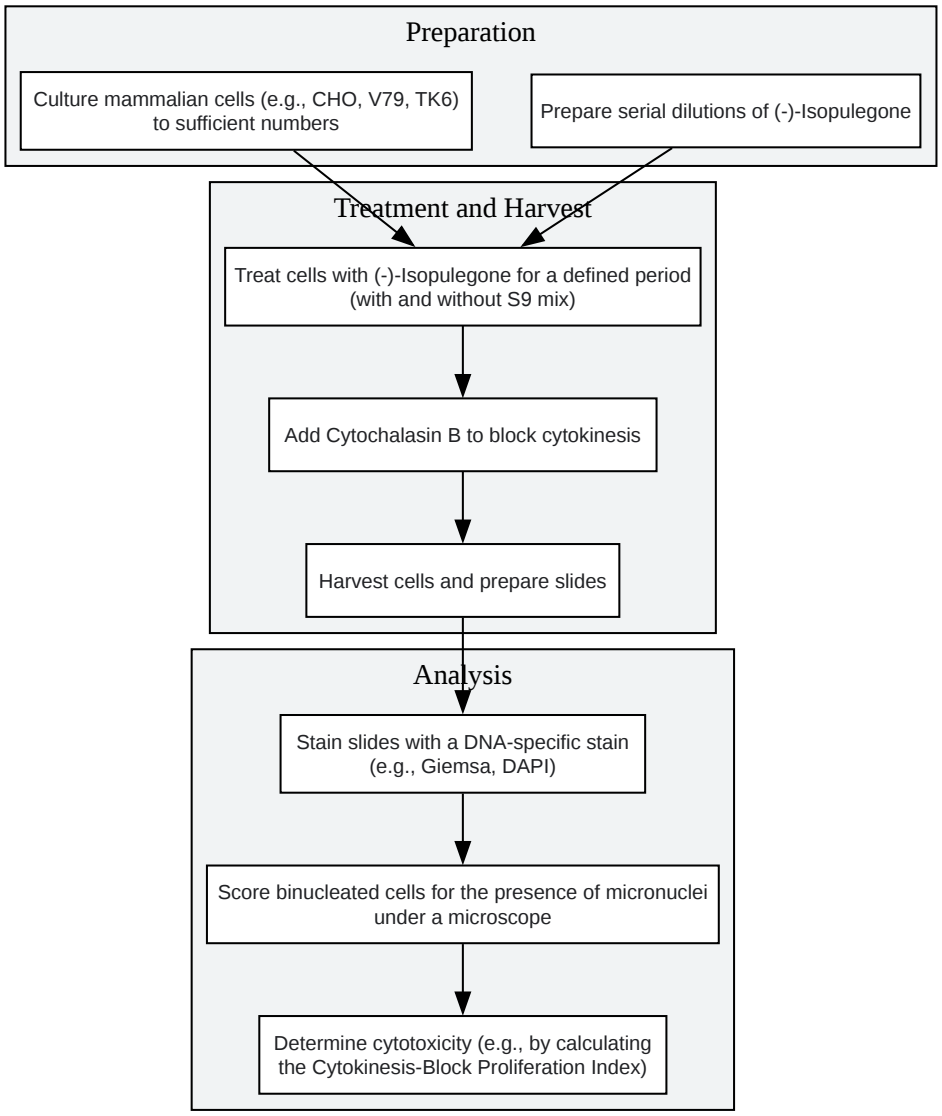
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Caption: General workflow for the Ames test.

In Vitro Micronucleus Test (OECD 487)

This assay is used to detect the potential of a substance to cause chromosomal damage.[8][9]

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Caption: General workflow for the in vitro micronucleus test.

Conclusion

The available data suggest that **(-)-Isopulegone** has a lower acute toxicity profile than its isomer (+)-pulegone. The primary toxicological concern is hepatotoxicity, which is mediated by its metabolic conversion to menthofuran. Further studies are needed to fully characterize its sub-chronic toxicity and genotoxic potential. The experimental protocols and workflows provided in this guide offer a framework for conducting such investigations in a standardized manner.

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References

- 1. PULEGONE AND RELATED SUBSTANCES [inchem.org]
- 2. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 3. Scientific Opinion on Flavouring Group Evaluation 57, Revision 1 (FGE.57Rev1): consideration of isopulegone and three flavouring substances evaluated by JECFA (55th meeting) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Mechanistic and Other Relevant Data - Some Drugs and Herbal Products - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 6. Ames test - Wikipedia [en.wikipedia.org]
- 7. Microbial Mutagenicity Assay: Ames Test - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Clastogens & DNA Damage: Detection, Risks & Testing [gentronix.co.uk]
- 9. Comprehensive interpretation of in vitro micronucleus test results for 292 chemicals: from hazard identification to risk assessment application - PubMed [pubmed.ncbi.nlm.nih.gov]
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